

"application in materials science of pyrazole-containing compounds"

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Compound of Interest

Compound Name: *4-Bromo-1-ethyl-5-nitro-1H-pyrazole*

CAS No.: 1439820-86-6

Cat. No.: B1378759

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Application Note: The Pyrazole Paradigm in Advanced Materials Science

Executive Summary

The pyrazole ring (

) has transcended its traditional role in medicinal chemistry to become a cornerstone scaffold in advanced materials science. Its unique electronic structure—featuring two adjacent nitrogen atoms (one pyrrole-like donor, one pyridine-like acceptor)—enables versatile coordination modes, tunable acidity/basicity, and high nitrogen content.

This guide details the application of pyrazole derivatives in three critical domains:

- Ultra-Stable Metal-Organic Frameworks (MOFs): Utilizing the high bond strength of metal-pyrazolate linkages for catalysis and capture.
- High-Energy Density Materials (HEDMs): Exploiting the high heat of formation in polynitro-pyrazoles.

- Molecular Surface Engineering: Corrosion inhibition via adsorption isotherms.

Application Area I: Robust Metal-Organic Frameworks (MOFs)

The Challenge: Traditional carboxylate-based MOFs (e.g., MOF-5, HKUST-1) often suffer from hydrolytic instability. The metal-oxygen bond is susceptible to hydrolysis in acidic or basic conditions. The Pyrazole Solution: The metal-nitrogen bond in pyrazolate-based MOFs is significantly stronger and more resistant to pH fluctuations. The

of pyrazole (~14) ensures that the deprotonated pyrazolate anion (

) forms robust clusters with soft/borderline acids like

,

, and

.

Protocol A: Solvothermal Synthesis of PCN-300 (Ultra-Stable Cu-Pyrazolate MOF)

Target Application: Catalysis (Dehydrogenative coupling) and Environmental Remediation.

Reagents:

- Ligand: 5,10,15,20-tetrakis(4-(pyrazol-4-yl)phenyl)porphyrin (

)

- Metal Source:

[1]

- Solvent System: N,N-Dimethylformamide (DMF) / Methanol (MeOH)[1]

- Modulator: Hydrochloric Acid (HCl, 2M)

Workflow:

- Precursor Dissolution:
 - Dissolve 10 mg of

and 30 mg of

in a mixture of DMF (2 mL) and MeOH (0.5 mL) in a 4 mL borosilicate scintillation vial.
 - Critical Step: Add 20

of 2M HCl. The acid acts as a modulator, slowing down nucleation to allow defect-free crystal growth.
- Solvothermal Assembly:
 - Seal the vial tightly with a Teflon-lined cap.
 - Place in a programmable oven. Ramp to 80°C over 1 hour.
 - Hold at 80°C for 72 hours.
 - Cool to room temperature naturally.
- Activation & Purification:
 - Decant the mother liquor. Wash crystals

with fresh DMF.
 - Solvent exchange: Soak crystals in anhydrous acetone for 3 days, refreshing solvent every 24 hours.
 - Validation: Crystals should retain morphology. Amorphous collapse indicates failed activation.
- Characterization Check:
 - PXRD: Confirm crystallinity against simulated pattern (Space group

).

- Stability Test: Immerse sample in pH 1 (HCl) and pH 14 (NaOH) for 24h. Re-run PXRD. PCN-300 should remain crystalline (unlike HKUST-1).

Mechanism Visualization (DOT):



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Figure 1: Logic flow for the reticular synthesis of PCN-300. The modulator is critical for controlling the kinetics of the strong Cu-N bond formation.

Application Area II: High-Energy Density Materials (HEDMs)

The Challenge: Developing explosives that have higher energy than RDX/HMX but lower sensitivity (safer to handle). The Pyrazole Solution: Pyrazoles have a high heat of formation (

) due to the N-N bond. By substituting the ring with nitro (

) and trinitromethyl (

) groups, researchers can achieve oxygen balance close to zero (complete combustion) and densities

.^[2]^[3]

Comparative Data: Pyrazole-Based HEDMs vs. Standards



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*Compound 4: 4-nitro-3,5-bis(trinitromethyl)-1H-pyrazole (Ref 1.7)

Protocol B: Energetic Performance Characterization (Safety-First)

Note: Synthesis of polynitro-pyrazoles is hazardous. This protocol focuses on the characterization of small-scale synthesized samples.

- Thermal Stability (DSC/TGA):
 - Load <0.5 mg of sample into an alumina crucible.
 - Heat at
under
flow.
 - Critical Threshold: Onset of decomposition (
) must be
for practical use. Compound 4 shows

[2][3]

- Density Measurement (Gas Pycnometry):
 - Use a Helium pycnometer for non-destructive density measurement at .
 - High density is the primary driver for detonation pressure ().
- Sensitivity Testing (BAM Standards):
 - Impact: Drop weight test. Record the energy () for 50% probability of initiation ().
 - Friction: Porcelain plate friction tester. Record load in Newtons ().

Application Area III: Corrosion Inhibition[4][5]

The Challenge: Mild steel corrosion in industrial acid cleaning (pickling) processes. The Pyrazole Solution: Pyrazole derivatives act as Mixed-Type Inhibitors.[4] The planar aromatic ring and lone pair electrons on Nitrogen adsorb onto the Fe surface, blocking both anodic (dissolution) and cathodic (hydrogen evolution) sites.

Protocol C: Electrochemical Impedance Spectroscopy (EIS) Assessment

Reagents:

- Electrolyte: 1.0 M HCl
- Inhibitor: 3-methyl-1H-pyrazol-5-amine (MPA)[5]

- Working Electrode: Mild Steel coupon (exposed area)

Workflow:

- Surface Preparation:
 - Abrade steel surface with SiC paper (grades 400 to 1200).
 - Degrease with acetone; wash with distilled water; dry in warm air.
- OCP Stabilization:
 - Immerse electrode in 1.0 M HCl (with or without inhibitor).
 - Monitor Open Circuit Potential (OCP) for 30 mins until stable (drift).
- EIS Measurement:
 - Frequency Range: 100 kHz to 10 mHz.
 - Amplitude: 10 mV AC perturbation.
 - Bias: At OCP.
- Data Analysis (Nyquist Plot):
 - The diameter of the semi-circle represents the Charge Transfer Resistance (
 - Calculate Inhibition Efficiency (

Adsorption Mechanism Visualization (DOT):



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Figure 2: Mechanism of corrosion inhibition. Pyrazole molecules adsorb onto the steel surface, creating a barrier that increases charge transfer resistance (

).

References

- MOF Synthesis & PCN-300:A Robust Pyrazolate Metal–Organic Framework for Efficient Catalysis of Dehydrogenative C–O Cross Coupling Reaction.[1] Journal of the American Chemical Society. [Link](#)
- Energetic Materials (Compound 4):Manipulating nitration and stabilization to achieve high energy. Science Advances/Semantic Scholar. [Link](#)
- Corrosion Inhibition (MPA):Amino/Keto Derivatives of Pyrazole as Effective Corrosion Inhibitors for Mild Steel in an Acidic Medium. ACS Omega. [Link](#)
- Formaldehyde Capture (MOF-303):Metal-organic frameworks based on pyrazolates for the selective and efficient capture of formaldehyde. ResearchGate.[6] [Link](#)
- General Review:A Review of the Recent Development in the Synthesis and Biological Evaluations of Pyrazole Derivatives. MDPI. [Link](#)

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Manipulating nitration and stabilization to achieve high energy - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [4. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [5. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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